

Proper Disposal Procedures for 3-Methoxyphenol-d3

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Compound of Interest

Compound Name: 3-Methoxyphenol-d3

Cat. No.: B12367866

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Essential Safety and Logistical Information for Laboratory Professionals

The proper disposal of **3-Methoxyphenol-d3** is critical for ensuring laboratory safety and environmental protection. While a specific Safety Data Sheet (SDS) for the deuterated form is not readily available, the precautionary measures and disposal procedures should be based on the hazardous properties of its non-deuterated counterpart, 3-Methoxyphenol. This compound is classified as hazardous, and it is imperative to handle its disposal with the same level of caution.

Immediate Safety Precautions

Before handling **3-Methoxyphenol-d3**, ensure that all appropriate personal protective equipment (PPE) is worn. This includes, but is not limited to, safety goggles or glasses, protective gloves, and a lab coat.^[1] All handling of this chemical should be conducted in a well-ventilated area, preferably within a chemical fume hood.^{[1][2]}

In the event of exposure, follow these first-aid measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention.^[3]
- Skin Contact: Remove all contaminated clothing and wash the skin thoroughly with soap and water.^[4] If skin irritation occurs, seek medical advice.

- Inhalation: Move the individual to fresh air. If breathing is difficult, provide respiratory support and seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.

Hazard Summary for 3-Methoxyphenol

The following table summarizes the key hazards associated with 3-Methoxyphenol, which should be considered applicable to **3-Methoxyphenol-d3**.

Hazard Classification	Description	GHS Hazard Statements
Acute Toxicity (Oral)	Harmful if swallowed.	H302
Acute Toxicity (Dermal)	Toxic in contact with skin.	H311
Acute Toxicity (Inhalation)	Harmful if inhaled.	H332
Skin Corrosion/Irritation	Causes skin irritation.	H315
Serious Eye Damage/Irritation	Causes serious eye damage.	H318
Aquatic Hazard	Harmful to aquatic life.	H402

Operational Disposal Plan

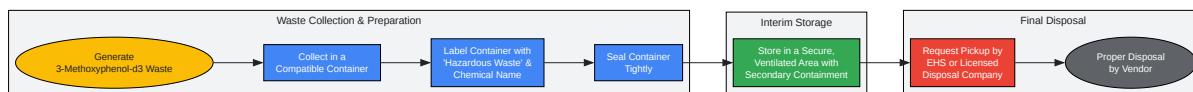
The disposal of **3-Methoxyphenol-d3** must comply with all federal, state, and local regulations for hazardous waste. Do not dispose of this chemical down the drain or in regular trash.

Step-by-Step Disposal Procedure

- Waste Collection:
 - Collect waste **3-Methoxyphenol-d3** and any materials contaminated with it (e.g., pipette tips, absorbent paper) in a designated, compatible, and properly sealed hazardous waste container.
 - The container must have a tightly fitting screw cap and be kept closed except when adding waste.

- Ensure the waste container is compatible with **3-Methoxyphenol-d3** to prevent any chemical reactions.
- **Labeling:**
 - Clearly label the waste container with "Hazardous Waste" and the full chemical name: "**3-Methoxyphenol-d3**". Do not use abbreviations or chemical formulas.
 - The label should also include the approximate concentration and quantity of the waste, as well as the date when the first waste was added to the container.
- **Storage:**
 - Store the sealed and labeled waste container in a designated, secure, and well-ventilated secondary containment area, such as a fume hood base cabinet, away from incompatible materials.
 - Incompatible materials for 3-Methoxyphenol include bases, acid anhydrides, and acid chlorides.
- **Disposal of Empty Containers:**
 - Empty containers of **3-Methoxyphenol-d3** must be triple-rinsed with a suitable solvent.
 - The first rinseate must be collected and disposed of as hazardous waste. For highly toxic chemicals, the first three rinses should be collected as hazardous waste.
 - After thorough rinsing and air-drying, deface or remove the original label before disposing of the container in the appropriate solid waste stream.
- **Arranging for Pickup:**
 - Once the waste container is full, arrange for its collection by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company.
 - Follow your institution's specific procedures for requesting a waste pickup.

Disposal Workflow Diagram



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Caption: Workflow for the proper disposal of **3-Methoxyphenol-d3** waste.

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